4-Octyl Itaconate Solubility: A Technical Support Guide

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Compound of Interest	
Compound Name:	*4-Octyl itaconate*
CAS No.:	*3133-16-2*
Cat. No.:	*B1664619*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **4-Octyl itaconate**, focusing on its solubility in DMSO and ethanol.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **4-Octyl itaconate** in DMSO and ethanol?

A1: The reported solubility of **4-Octyl itaconate** in DMSO and ethanol varies across different suppliers and batches. It is crucial to consult the certificate of analysis (CoA) for your specific lot. However, a summary of reported solubility values is provided in the table below for easy comparison.

Q2: Why do the reported solubility values for **4-Octyl itaconate** differ between suppliers?

A2: Discrepancies in reported solubility can arise from several factors, including differences in the crystalline form of the compound, purity levels (e.g., presence of tautomers), and the experimental method used for determination.[1][2][3] The water content of the solvent, particularly DMSO, can also significantly impact solubility.

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Q3: My **4-Octyl itaconate** is not dissolving as expected. What are the common causes?

A3: Several factors can contribute to poor dissolution. These include using a solvent that has absorbed moisture (especially relevant for DMSO), insufficient mixing or agitation, the temperature of the solvent, and potential degradation of the compound if not stored correctly. For a step-by-step guide to address this, please refer to our Troubleshooting Guide below.

Q4: Is it necessary to use an inert gas when preparing solutions of **4-Octyl itaconate**?

A4: Yes, it is recommended to purge the solvent with an inert gas, such as nitrogen or argon, before dissolving the **4-Octyl itaconate**. This helps to prevent potential oxidation of the compound, ensuring the stability and integrity of your stock solution.

Data Summary: 4-Octyl Itaconate Solubility

Solvent	Reported Solubility (mg/mL)	Supplier/Source
DMSO	~30 mg/mL	Cayman Chemical
	2 mg/mL (clear solution)	Sigma-Aldrich
	100 mg/mL (412.69 mM)	Selleck Chemicals
	237.5 mg/mL (980.15 mM)	TargetMol
	Soluble to 100 mM (~24.23 mg/mL)	R&D Systems
Ethanol	~30 mg/mL	Cayman Chemical
	48 mg/mL	Selleck Chemicals

Note: The molecular weight of **4-Octyl itaconate** is 242.31 g/mol .

Troubleshooting Guide

If you are experiencing difficulty dissolving **4-Octyl itaconate**, follow this troubleshooting workflow.

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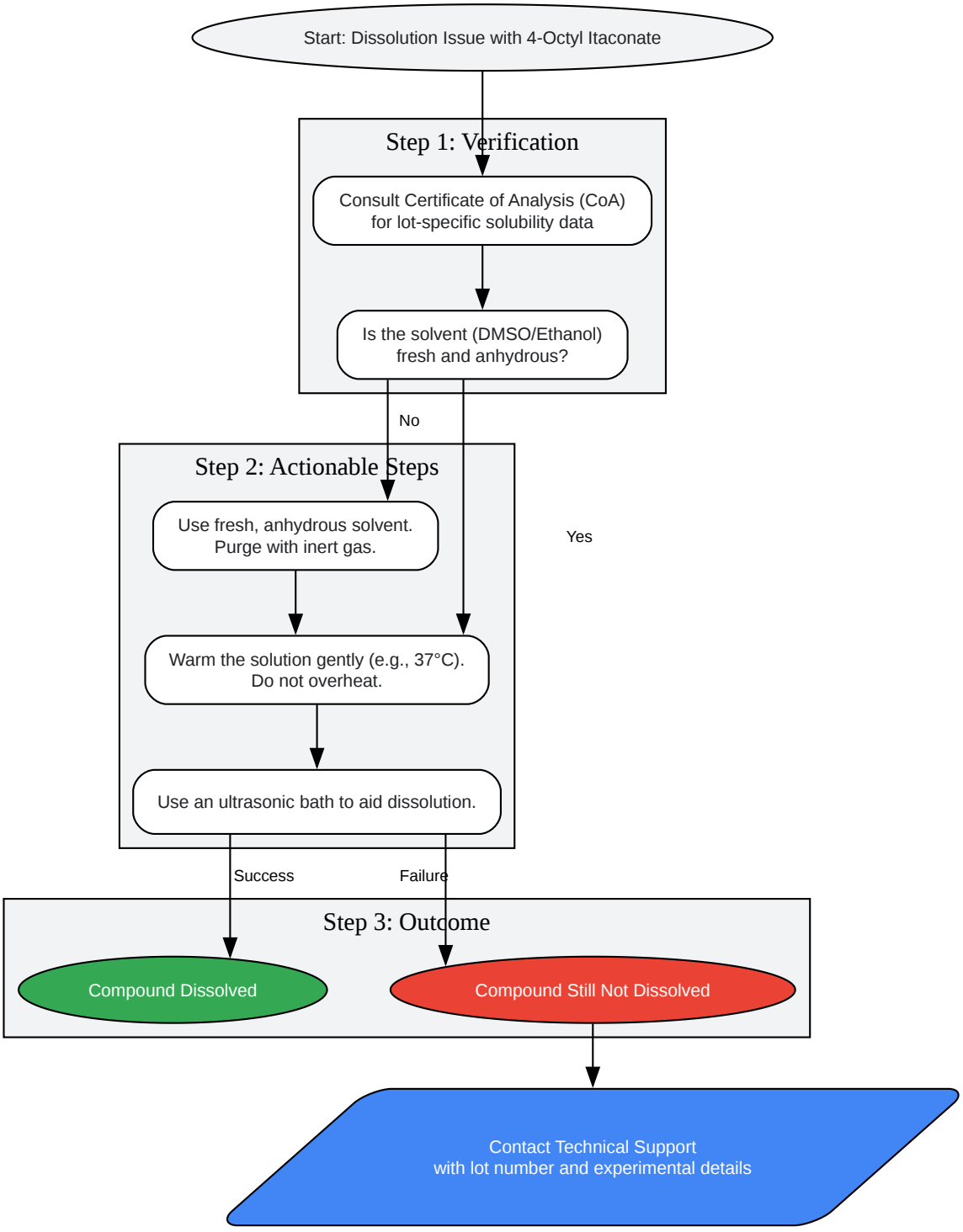

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Caption: Troubleshooting workflow for **4-Octyl itaconate** dissolution issues.

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Experimental Protocol: Solubility Determination

This protocol outlines a general procedure for determining the solubility of **4-Octyl itaconate** in a given solvent, based on the analytical stirred-flask method.

Materials:

- **4-Octyl itaconate** (crystalline solid)
- Anhydrous DMSO or Ethanol
- Inert gas (Nitrogen or Argon)
- Analytical balance
- Vortex mixer
- Thermostatic shaker or water bath
- Centrifuge
- HPLC or other suitable analytical instrument for quantification

Procedure:

- Solvent Preparation: Purge the chosen solvent (DMSO or ethanol) with an inert gas for at least 15 minutes to remove dissolved oxygen.
- Sample Preparation: Weigh a precise amount of **4-Octyl itaconate** and add it to a vial.
- Initial Solvent Addition: Add a small volume of the purged solvent to the vial.
- Mixing: Vortex the vial to suspend the solid.
- Equilibration: Place the vial in a thermostatic shaker set to a constant temperature (e.g., 25°C or 37°C) and agitate for a predetermined time (e.g., 24-48 hours) to ensure equilibrium is reached.
- Observation: After equilibration, visually inspect the solution for any undissolved solid.

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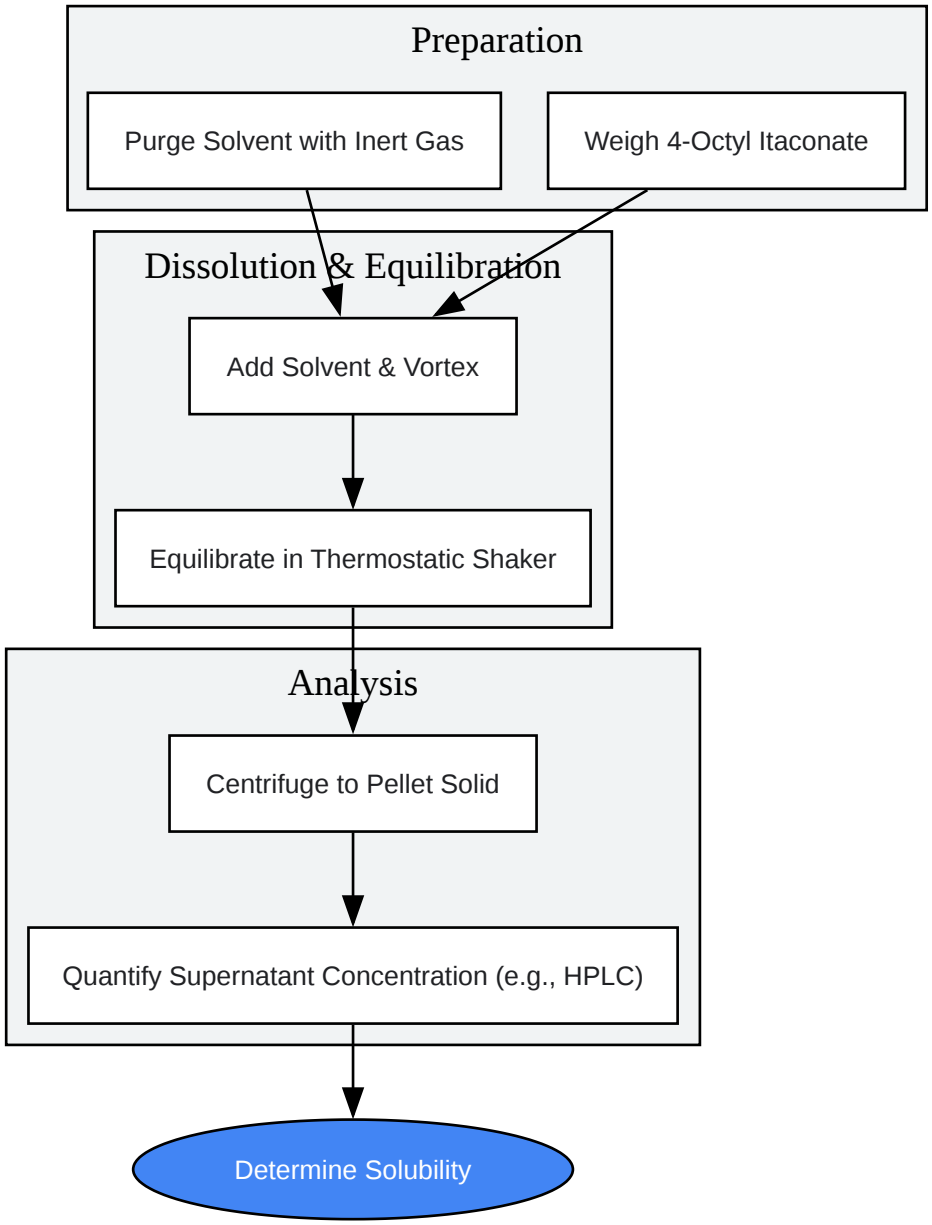
- Separation: If undissolved solid is present, centrifuge the vial at high speed to pellet the solid.
- Quantification: Carefully remove an aliquot of the supernatant and dilute it with the appropriate solvent. Analyze the concentration of **4-Octyl itaconate** in the diluted sample using a calibrated analytical method such as HPLC.
- Solubility Calculation: The determined concentration represents the solubility of **4-Octyl itaconate** in that solvent at the specified temperature.



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Caption: Experimental workflow for determining **4-Octyl itaconate** solubility.

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